

Application Note: Material Compatibility of TEEPOL HB7 with Common Laboratory Plastics

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Compound of Interest

Compound Name: TEEPOL HB7

CAS No.: 134092-79-8

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For Researchers, Scientists, and Drug Development Professionals

This application note provides guidance on the material compatibility of **TEEPOL HB7**, a primary alcohol sulphate-based detergent, with common plastics used in laboratory settings. Understanding this compatibility is crucial for maintaining the integrity of labware and preventing contamination or unexpected reactions in experimental setups.

Introduction

TEEPOL HB7 is a versatile cleaning agent frequently used in laboratories for various applications. It is a solution of sodium salts of a broad-cut primary alcohol sulphate (>30%)[1]. While generally compatible with many materials, its specific effects on common laboratory plastics require careful consideration to ensure the longevity of equipment and the accuracy of experimental results. This document summarizes the available compatibility data and provides a detailed protocol for users to conduct their own specific compatibility testing.

Material Compatibility Summary

Direct quantitative data on the compatibility of **TEEPOL HB7** with specific laboratory plastics is not readily available in published literature. However, based on general chemical compatibility charts for detergents and soap solutions, a qualitative assessment can be made. It is strongly recommended that users perform specific testing for their applications, especially for prolonged exposure or at elevated temperatures.

Table 1: General Compatibility of Common Laboratory Plastics with Detergents

Plastic Material	Chemical Name	General Compatibility with Detergents/Soap Solutions	Potential Risks and Considerations
PP	Polypropylene	Excellent[2][3][4]	Can be susceptible to stress cracking with some detergents, especially at elevated temperatures[5][6].
PE	Polyethylene (LDPE/HDPE)	Excellent[7][8]	May absorb certain components of the detergent, leading to swelling or softening over time[7].
PS	Polystyrene	Good to Fair[9]	Can be attacked by some organic components in detergent formulations, leading to crazing or dissolution[9][10].
PC	Polycarbonate	Good[11][12][13][14][15]	Susceptible to stress cracking, especially under mechanical stress. Avoid strongly alkaline or ammonia-based detergents[11].
PVC	Polyvinyl Chloride	Excellent[16][17][18]	Generally resistant to detergents, but plasticizers in flexible PVC can be leached by some formulations.

Note: The information in this table is based on general data for detergents and should be used as a guideline only. The specific formulation of **TEEPOL HB7** may have different effects.

Experimental Protocol for Material Compatibility Testing

To determine the specific compatibility of **TEEPOL HB7** with your laboratory plastics, the following experimental protocol, based on ASTM D543 guidelines, is recommended[19][20][21].

Materials and Equipment

- Test specimens of the plastic materials (e.g., coupons or sections of labware).
- **TEEPOL HB7** solution at the desired concentration.
- Inert containers with lids for immersion.
- Analytical balance (accurate to 0.1 mg).
- Calipers or other dimensional measurement tools.
- Controlled temperature environment (e.g., incubator or water bath).
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat.

Experimental Procedure

- Initial Measurements:
 - Clean the plastic test specimens with deionized water and dry them thoroughly.
 - Measure and record the initial weight of each specimen.
 - Measure and record the initial dimensions (e.g., length, width, thickness) of each specimen.
 - Visually inspect and record the initial appearance (e.g., color, transparency, surface texture).

- Immersion:
 - Place each test specimen in a separate, inert container.
 - Completely immerse the specimens in the **TEEPOL HB7** solution.
 - For control purposes, immerse a set of specimens in deionized water.
 - Seal the containers to prevent evaporation.
- Incubation:
 - Place the containers in a controlled temperature environment that mimics the intended use conditions.
 - The duration of the immersion should reflect the expected contact time in the laboratory, with periodic evaluations (e.g., 24 hours, 7 days, 30 days).
- Post-Immersion Analysis:
 - After the specified immersion period, carefully remove the specimens from the solutions.
 - Rinse the specimens with deionized water to remove any residual detergent.
 - Dry the specimens thoroughly.
 - Repeat the weight and dimensional measurements.
 - Visually inspect and record any changes in appearance (e.g., swelling, discoloration, crazing, cracking).

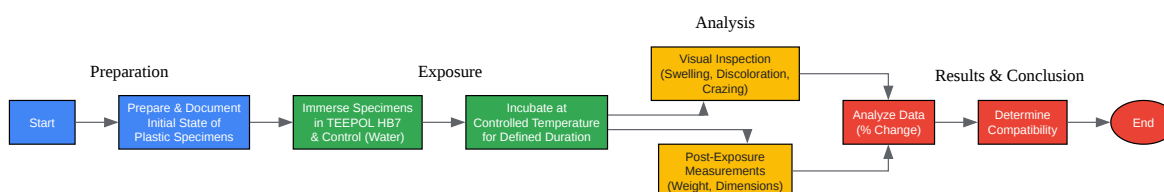
Data Analysis

- Calculate the Percentage Weight Change:
 - $\% \text{ Weight Change} = [(\text{Final Weight} - \text{Initial Weight}) / \text{Initial Weight}] \times 100$
- Calculate the Percentage Dimensional Change:

- % Dimensional Change = [(Final Dimension - Initial Dimension) / Initial Dimension] x 100
- Qualitative Assessment:
 - Document any observed changes in the physical appearance of the specimens.

Logical Workflow for Compatibility Testing

The following diagram illustrates the logical workflow of the material compatibility testing protocol.



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Caption: Material Compatibility Testing Workflow.

Conclusion

While **TEEPOL HB7** is a generally effective and compatible cleaning agent, its specific interactions with laboratory plastics should be verified, particularly for critical applications. The provided protocol offers a systematic approach for researchers to assess the material compatibility of **TEEPOL HB7** with their specific labware, ensuring the reliability and longevity of their equipment. Always consult the manufacturer's guidelines and perform appropriate testing before widespread use.

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- To cite this document: BenchChem. [Application Note: Material Compatibility of TEEPOL HB7 with Common Laboratory Plastics]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1179455/docs#application-note-material-compatibility-of-teepol-hb7-with-common-laboratory-plastics\]](https://www.benchchem.com/product/b1179455/docs#application-note-material-compatibility-of-teepol-hb7-with-common-laboratory-plastics)

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